

Tnik-IN-8: A Comparative Guide to its Efficacy in Wnt Pathway Modulation

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Compound of Interest

Compound Name: Tnik-IN-8

Cat. No.: B15136945

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Tnik-IN-8**'s effect on Wnt target gene expression relative to other known inhibitors of the Wnt signaling pathway. The information is compiled from preclinical data to assist researchers in evaluating **Tnik-IN-8** for their specific applications.

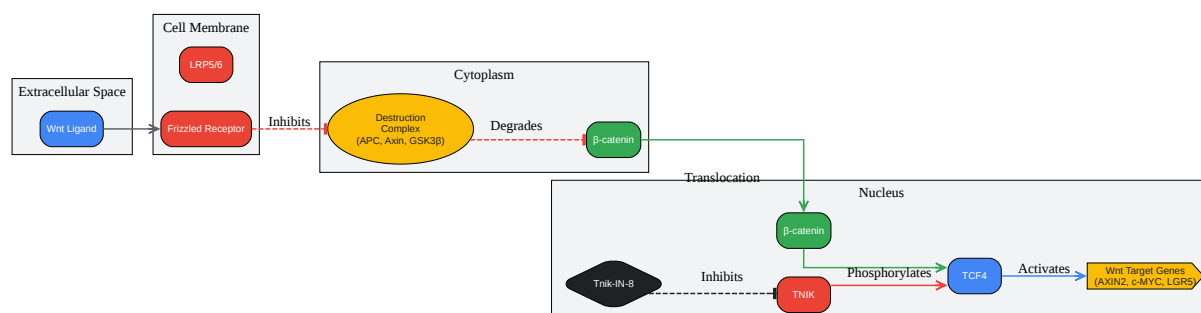
Introduction to TNIK and the Wnt Signaling Pathway

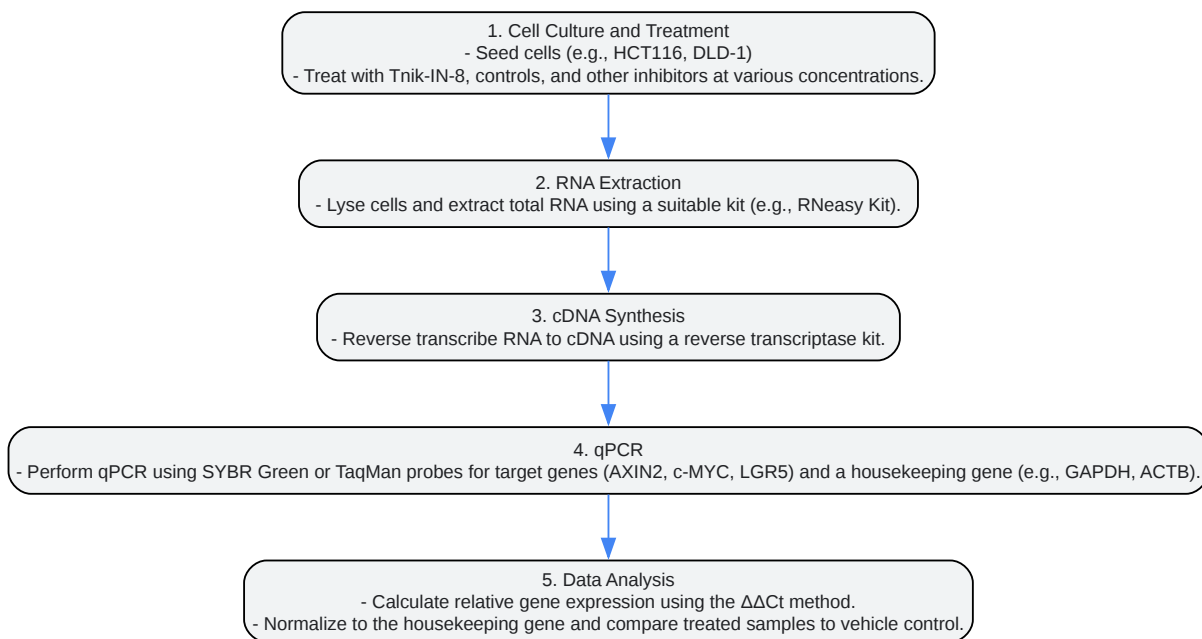
The Wnt signaling pathway is a crucial regulator of cell proliferation, differentiation, and embryonic development. Its aberrant activation is a hallmark of numerous cancers, particularly colorectal cancer. Traf2- and Nck-interacting kinase (TNIK) is a serine/threonine kinase that plays a pivotal role as a downstream activator in the canonical Wnt signaling pathway. TNIK forms a complex with T-cell factor 4 (TCF4) and β -catenin, leading to the phosphorylation of TCF4 and subsequent activation of Wnt target gene transcription.^{[1][2][3]} This central role makes TNIK an attractive therapeutic target for cancers driven by dysregulated Wnt signaling.

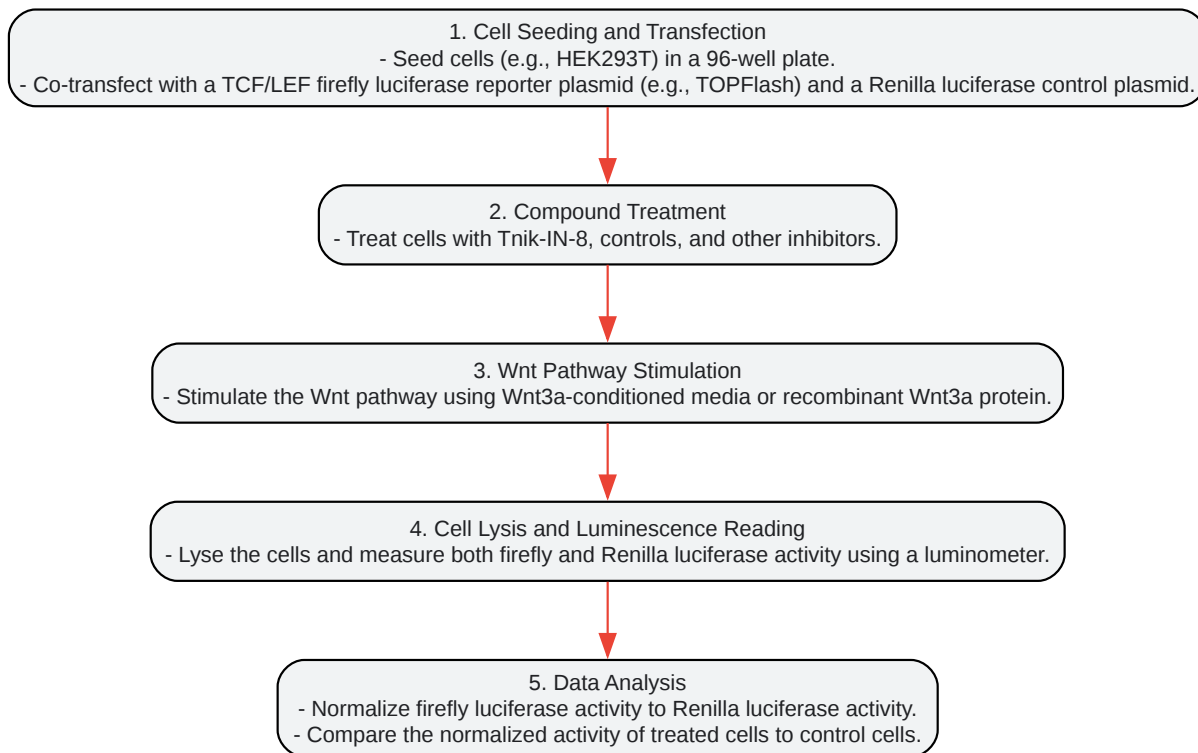
Tnik-IN-8 is a potent and orally active inhibitor of TNIK. By targeting the kinase activity of TNIK, **Tnik-IN-8** aims to disrupt the aberrant Wnt signaling cascade, thereby inhibiting the expression of oncogenic Wnt target genes and suppressing tumor growth.

Mechanism of Action: Tnik-IN-8 in the Wnt Signaling Pathway

Tnik-IN-8 functions as an ATP-competitive inhibitor of TNIK. By binding to the ATP-binding pocket of TNIK's kinase domain, it prevents the phosphorylation of TCF4. This action is critical as TCF4 phosphorylation is a necessary step for the full transcriptional activation of Wnt target genes. The inhibition of this process leads to the downregulation of key genes involved in cell proliferation and survival, such as AXIN2 and c-MYC.







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